

Application Notes and Protocols for Demethoxyfumitremorgin C Stock Solutions in DMSO

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Compound of Interest

Compound Name: *Demethoxyfumitremorgin C*

Cat. No.: *B15543148*

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Introduction

Demethoxyfumitremorgin C is an indole alkaloid mycotoxin and a known inhibitor of the breast cancer resistance protein (BCRP/ABCG2), a transporter associated with multidrug resistance in cancer. Accurate and consistent preparation of stock solutions is crucial for reliable and reproducible results in in vitro and in vivo studies. Dimethyl sulfoxide (DMSO) is the recommended solvent for **Demethoxyfumitremorgin C** due to its excellent solubilizing properties for this compound. This document provides a detailed protocol for the preparation, storage, and handling of **Demethoxyfumitremorgin C** stock solutions in DMSO.

Materials and Equipment

- **Demethoxyfumitremorgin C** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Calibrated analytical balance

- Sterile microcentrifuge tubes or vials (amber or wrapped in foil)
- Calibrated pipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Quantitative Data Summary

A summary of the key quantitative data for **Demethoxyfumitremorgin C** is provided in the table below for easy reference.

Property	Value
Molecular Weight	349.43 g/mol
CAS Number	111768-16-2
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Suggested Stock Concentration	10 mM
Storage of Solid	-20°C, desiccated
Storage of Stock Solution	-20°C or -80°C, protected from light

Experimental Protocols

Safety Precautions:

Demethoxyfumitremorgin C is a mycotoxin and should be handled with care. Although a specific Safety Data Sheet (SDS) is not readily available, the SDS for the related compound Fumitremorgin C suggests that it may be harmful if inhaled, swallowed, or absorbed through the skin.^[1] Standard laboratory safety practices should be followed.^{[2][3]}

- Always handle the compound in a well-ventilated area, preferably in a chemical fume hood.

- Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
[1]
- Avoid inhalation of the powder by handling it carefully.
- In case of contact with skin or eyes, wash the affected area immediately with copious amounts of water and seek medical attention.[3]
- Dispose of waste according to institutional guidelines for hazardous chemicals.

Protocol for Preparing a 10 mM **Demethoxyfunitremorgin C** Stock Solution:

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for your specific requirements.

- Equilibration: Allow the vial of solid **Demethoxyfunitremorgin C** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing:
 - Tare a sterile, amber or foil-wrapped microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 3.49 mg of **Demethoxyfunitremorgin C** powder into the tared tube.
 - Calculation:
 - Desired Concentration (M) = 0.010 mol/L
 - Desired Volume (L) = 0.001 L
 - Molecular Weight (g/mol) = 349.43 g/mol
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.010 mol/L x 0.001 L x 349.43 g/mol = 0.00349 g = 3.49 mg
- Dissolution:

- Add 1 mL of anhydrous, sterile DMSO to the microcentrifuge tube containing the weighed **Demethoxyfumitremorgin C**.
- Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Storage:
 - Store the 10 mM stock solution in tightly sealed amber vials or tubes wrapped in foil to protect it from light.
 - For short-term storage (up to a few weeks), -20°C is suitable. For long-term storage, it is recommended to aliquot the stock solution into single-use volumes and store at -80°C to minimize freeze-thaw cycles. Indole alkaloids in DMSO are generally stable under these conditions.

Protocol for Preparing Working Solutions:

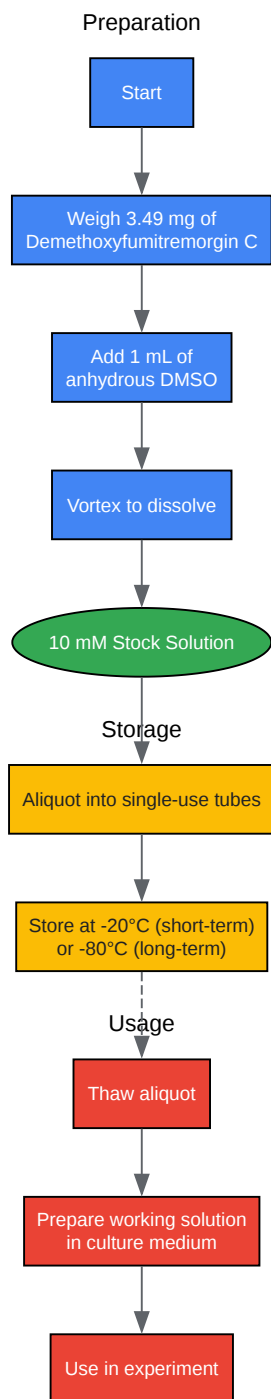
Working solutions should be prepared fresh from the stock solution for each experiment.

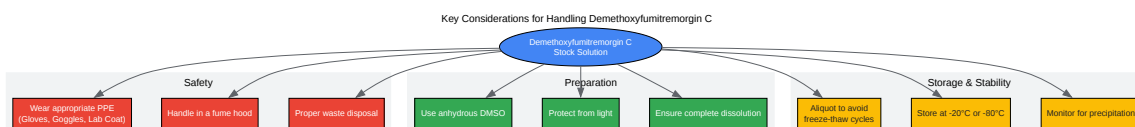
- Thawing: Thaw the required aliquot of the 10 mM stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in the appropriate cell culture medium or buffer to achieve the desired final concentration.
 - Important: To avoid precipitation, do not add the DMSO stock solution directly to a large volume of aqueous buffer. It is best to add the stock solution to a small volume of medium, mix well, and then bring it to the final volume. The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity.
- Mixing: Gently vortex the working solution to ensure homogeneity before adding it to your experimental setup.

Visualizations

Below are diagrams illustrating the experimental workflow and logical relationships described in this protocol.

Workflow for Demethoxyfunitremorgin C Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing **Demethoxyfunitremorgin C** stock solution.



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Caption: Key considerations for handling **Demethoxyfunitremorgin C**.

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References

- 1. s3.amazonaws.com [s3.amazonaws.com]
- 2. fishersci.com [fishersci.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Demethoxyfunitremorgin C Stock Solutions in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15543148/docs#application-notes-and-protocols-for-demethoxyfunitremorgin-c-stock-solutions-in-dmsol>]

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